

structure-activity relationship study of DprE1-IN-6 scaffold

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Compound Focus: DprE1-IN-6

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Identified Information on DprE1-IN-6

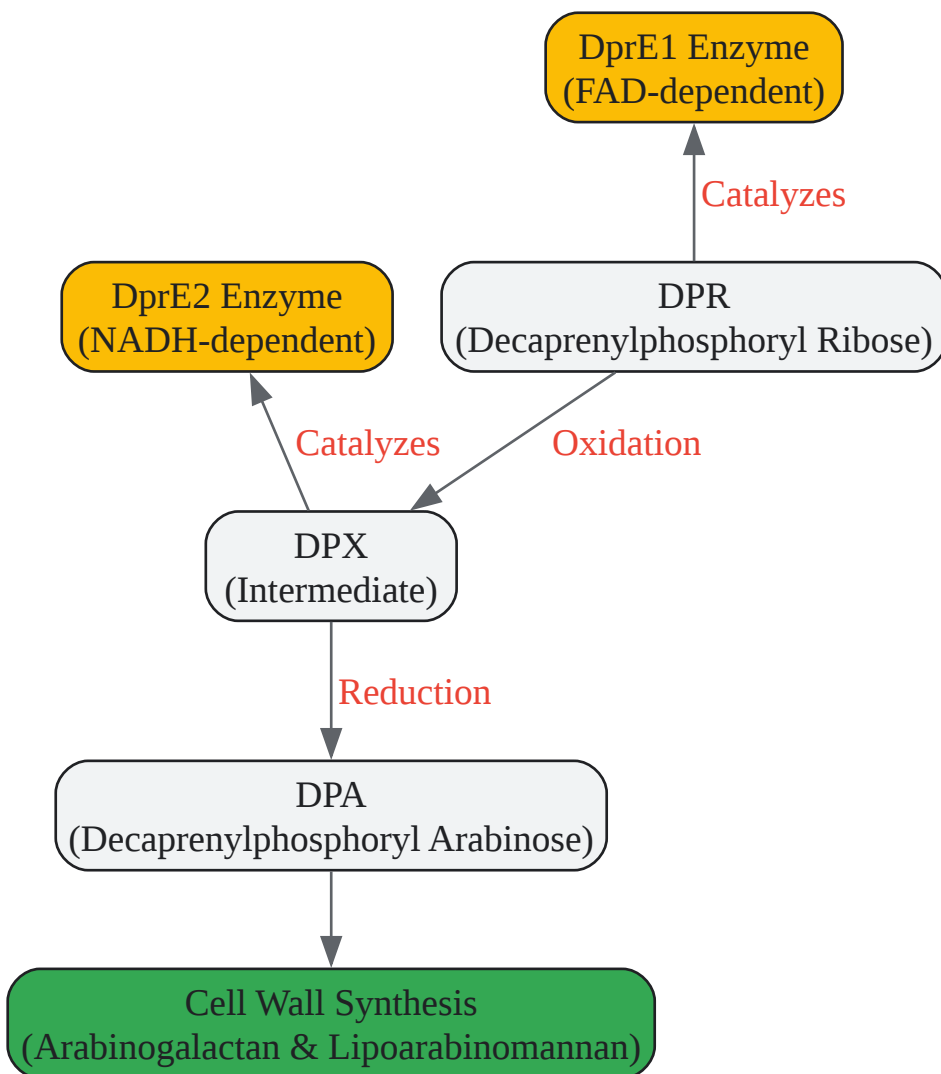
The table below summarizes the core data found for **DprE1-IN-6** from a chemical supplier's website [1].

Property	Description
Name	DprE1-IN-6
Chemical Formula	C ₂₂ H ₂₄ N ₆ O [1]
Molecular Weight	388.47 g/mol [1]
Biological Activity	DprE1 inhibitor (general statement) [1]
Storage	Powder: -20°C (3 years) or 4°C (2 years). In solvent: -80°C (6 months) or -20°C (1 month) [1]

Context of DprE1 as a Drug Target

To aid your research, it is helpful to understand the significance of DprE1, the enzyme targeted by **DprE1-IN-6**.

- **Essential Function:** DprE1 is a bacterial enzyme that is essential for the biosynthesis of the mycobacterial cell wall. It catalyzes a key step in the production of decaprenylphosphoryl arabinose (DPA), which is the sole precursor for the arabinan component of the cell wall polymers arabinogalactan and lipoarabinomannan [2] [3] [4].
- **Promising Target:** Because of its crucial role and the fact that it is not present in humans, DprE1 is considered a highly promising and validated target for developing new anti-tuberculosis drugs, especially against multi-drug resistant (MDR) and extensively drug-resistant (XDR) strains [2] [5] [4]. The following diagram illustrates its role in cell wall synthesis.

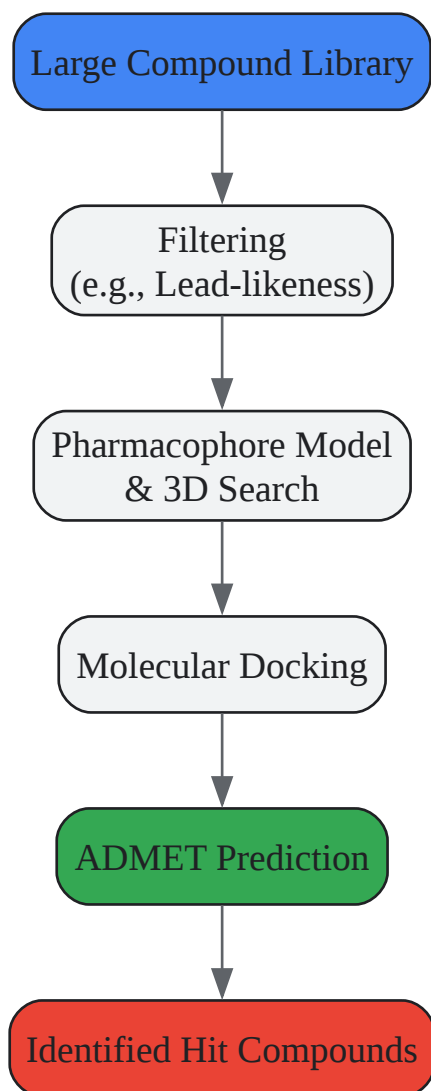


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Suggestions for Further Research

Given the scarcity of specific data on **DprE1-IN-6**, you may need to adopt alternative strategies to gather the information you need.

- **Consult Specialized Databases:** Search major scientific databases like PubChem and ChEMBL using the compound's name or molecular formula. These platforms often contain bioactivity data and may list related publications.
- **Broaden Your Search:** Consider investigating other well-characterized DprE1 inhibitors to understand common SAR patterns in this field. The reviews I found mention several inhibitor classes, including benzothiazinones (e.g., BTZ043, PBTZ169), quinoxalines, and dinitrobenzamides [2] [5] [4]. The methodologies and SAR insights from these compounds could be highly informative.
- **Explore Experimental Workflows:** While a specific protocol for **DprE1-IN-6** is unavailable, the diagram below outlines a general virtual screening workflow used to identify DprE1 inhibitors, as described in one of the studies [3]. This may serve as a reference for designing your own experiments.



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References

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2. - Structure mediated molecular insights of... activity relationship [pubmed.ncbi.nlm.nih.gov]

3. Virtual Screening of Small Molecular Inhibitors against DprE1 - PMC [ncbi.nlm.nih.gov]

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To cite this document: Smolecule. [structure-activity relationship study of DprE1-IN-6 scaffold].

Smolecule, [2026]. [Online PDF]. Available at:

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